

# Core Hazard Profile & Physicochemical Characteristics

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## Compound of Interest

Compound Name: (S)-2-Aminooctane

Cat. No.: B1588230

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**(S)-2-Aminooctane** (CAS No: 34566-04-6) is a chiral primary amine that serves as a valuable intermediate in asymmetric synthesis.<sup>[1]</sup> However, its utility is matched by a significant hazard profile that demands rigorous adherence to safety protocols. It is a flammable, corrosive, and acutely toxic substance that also poses a considerable environmental threat.<sup>[2]</sup> Understanding its fundamental properties is the first step in mitigating risk.

The compound is a colorless to light yellow liquid with a characteristic ammonia-like odor.<sup>[3]</sup> It is sensitive to air and should be stored under an inert atmosphere to maintain its purity and prevent degradation.<sup>[1][2]</sup>



## Table 1: Physicochemical Properties of (S)-2-Aminooctane

| Property          | Value                                 | Source(s) |
|-------------------|---------------------------------------|-----------|
| Molecular Formula | C <sub>8</sub> H <sub>19</sub> N      | [2][4]    |
| Molecular Weight  | 129.24 g/mol                          | [5][6]    |
| Appearance        | Colorless to light yellow liquid      | [2][3]    |
| Boiling Point     | 163-165 °C (at 760 mmHg)              | [1][7]    |
| Melting Point     | < -20 °C                              | [1]       |
| Flash Point       | 51 °C (123.8 °F)                      |           |
| Density           | ~0.77 g/cm <sup>3</sup> (at 25 °C)    | [1][8]    |
| Solubility        | Soluble in water and organic solvents | [3][4]    |
| pKa               | 11.04 ± 0.35 (Predicted)              | [2][8]    |

## GHS Classification: A Multi-Faceted Risk

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear and universal framework for understanding the dangers associated with **(S)-2-Aminooctane**. Its classification highlights multiple, concurrent risks that must be managed simultaneously.

### Table 2: GHS Hazard Classification for (S)-2-Aminooctane

| Hazard Class                                | GHS Pictogram   | Signal Word | Hazard Statement                              | Source(s) |
|---|---|-------------|---|-----------|
| Flammable Liquids                           |  | Danger      | H226: Flammable liquid and vapor              | [2]       |
| Acute Toxicity, Oral                        |  | Danger      | H302: Harmful if swallowed                    | [2]       |
| Skin Corrosion/Irritation                   | corrosive   | Danger      | H314: Causes severe skin burns and eye damage | [2]       |
| Hazardous to the Aquatic Environment, Acute | 環境  | Warning     | H400: Very toxic to aquatic life              | [2]       |

The combination of flammability, corrosivity, and toxicity necessitates a multi-layered approach to safety, beginning with robust engineering controls and extending to meticulous personal protective equipment (PPE) protocols.

## Exposure Controls & Personal Protective Equipment (PPE)

Given the severe consequences of exposure, a systematic approach to exposure control is non-negotiable. This begins with engineering controls, such as working within a certified chemical fume hood to manage vapor inhalation risks. Administrative controls, like ensuring personnel are fully trained on this specific guide and associated Safety Data Sheets (SDS), are equally critical.

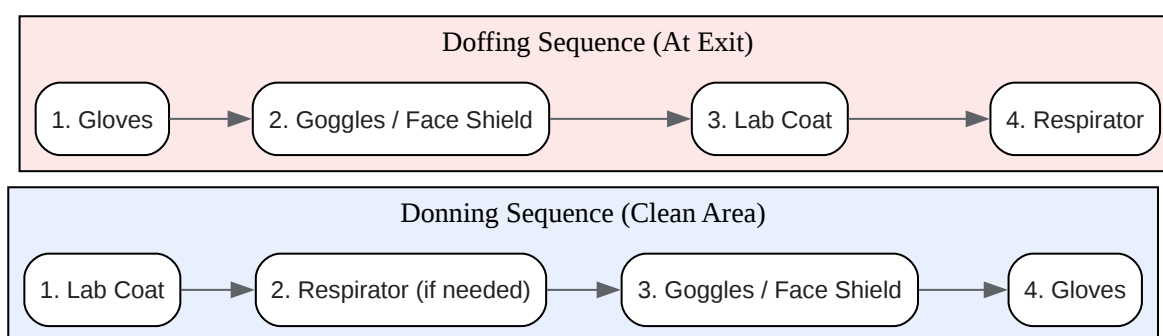
### Protocol 1: Personal Protective Equipment (PPE) Selection

The selection of PPE must directly address the identified hazards: chemical splash, vapor inhalation, and skin contact.

- Eye/Face Protection: Use chemical safety goggles and a full-face shield. The corrosive nature of **(S)-2-Aminooctane** can cause irreversible eye damage upon contact.[3]
- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile or neoprene). Gloves must be inspected for integrity before each use and removed using the proper technique to avoid contaminating the skin.[9]
- Skin and Body Protection: A flame-retardant lab coat, worn over personal clothing, is mandatory. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron or suit should be utilized.[3]
- Respiratory Protection: If engineering controls are insufficient or during emergency situations, a full-face respirator with a combination filter suitable for organic vapors and amines (e.g., Type ABEK) is required.

## Workflow 1: PPE Donning and Doffing Sequence

The order of donning and doffing PPE is critical to prevent cross-contamination. The following workflow must be followed.



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Caption: Logical sequence for donning and doffing PPE to minimize contamination.

## Safe Handling and Storage Protocols

Meticulous laboratory technique is essential for the safe handling of **(S)-2-Aminooctane**.

### Protocol 2: Laboratory Handling of (S)-2-Aminooctane

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of all unnecessary items. Have spill control materials and an emergency eyewash/shower station readily accessible.<sup>[10]</sup>
- **Preventing Ignition:** This compound is a flammable liquid.<sup>[3]</sup> Keep it away from all ignition sources, including heat, sparks, open flames, and hot surfaces.<sup>[2]</sup> Use only non-sparking tools for transfers.
- **Static Discharge:** Vapors can form explosive mixtures with air. When transferring quantities greater than a few milliliters, ensure that the container and receiving equipment are properly grounded and bonded to prevent the buildup of electrostatic charge.<sup>[2]</sup>
- **Chemical Transfer:** Use a syringe or cannula for liquid transfers to minimize exposure to air and vapors. Avoid pouring directly from the bottle when possible.
- **Hygiene:** Do not eat, drink, or smoke in the handling area.<sup>[2]</sup> Wash hands thoroughly after handling, even if gloves were worn. Contaminated clothing should be removed immediately and laundered before reuse.<sup>[2]</sup>

### Storage Requirements

Proper storage is crucial for maintaining chemical integrity and ensuring safety.

- **Location:** Store in a designated flammables area that is cool, dry, and well-ventilated.<sup>[1]</sup>
- **Container:** Keep the container tightly closed.<sup>[2]</sup> Containers that have been opened must be carefully resealed and kept upright.<sup>[9]</sup>
- **Atmosphere:** Due to its air sensitivity, **(S)-2-Aminooctane** should be stored under an inert atmosphere, such as nitrogen or argon.<sup>[1][2]</sup>

- Security: The storage area should be locked to restrict access to authorized personnel only.  
[2]

## Emergency Procedures: A Plan for Every Contingency

Despite the best precautions, accidents can occur. A well-defined emergency response plan is a critical component of a comprehensive safety strategy.

### First-Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. First responders must protect themselves before assisting others.[11]

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][9] Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Skin Contact: Take off all contaminated clothing immediately.[2] Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[9] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing.[2] If breathing is difficult or has stopped, provide artificial respiration. Call a poison center or doctor immediately.
- Ingestion: Do NOT induce vomiting.[2] Rinse the mouth with water. If the person is conscious, give them a couple of glasses of water to drink. Seek immediate medical attention.[3]

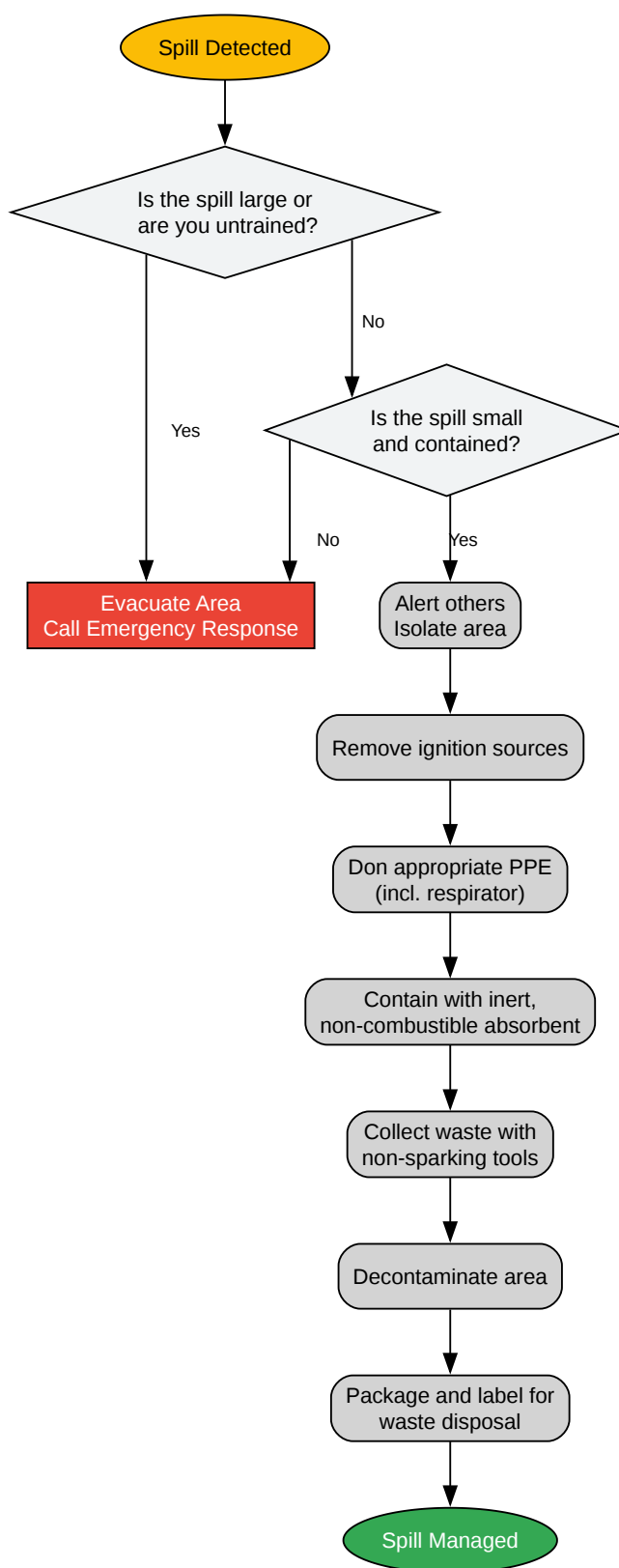
### Protocol 3: Spill Response

A spill of **(S)-2-Aminooctane** presents a simultaneous fire, corrosion, and toxicity hazard.

- Evacuate & Alert: Immediately alert personnel in the vicinity and evacuate the area.
- Control Ignition Sources: Remove all sources of ignition from the area.
- Ventilate: Ensure the area is well-ventilated, preferably under a fume hood.

- **Assess & Protect:** Don the appropriate PPE as described in Section 3, including respiratory protection.
- **Containment:** For small spills, contain the liquid with an inert, non-combustible absorbent material (e.g., vermiculite, dry sand, or earth). Do not use combustible materials like paper towels.
- **Collection:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste.[\[9\]](#)[\[12\]](#)
- **Decontamination:** Clean the spill area thoroughly with a suitable decontaminating agent, followed by soap and water.
- **Disposal:** Dispose of the waste container according to institutional and local environmental regulations. Do not allow the chemical to enter drains as it is very toxic to aquatic life.[\[9\]](#)

## Workflow 2: Spill Response Decision Flowchart



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Caption: Decision workflow for responding to a **(S)-2-Aminooctane** spill.

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam.
- Unsuitable Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may travel to a source of ignition and flash back. When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NOx).  
[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- Waste Classification: **(S)-2-Aminooctane** and materials contaminated with it should be treated as hazardous waste.
- Disposal: Dispose of contents and containers in accordance with all local, regional, national, and international regulations. This should be done via a licensed waste disposal company. Do not dispose of it in drains or the environment.

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- To cite this document: BenchChem. [Core Hazard Profile & Physicochemical Characteristics]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588230#safety-and-handling-precautions-for-s-2-aminooctane]

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